

Spectroscopic Data for 2,2-Dimethyltetrahydrofuran: A Technical Guide

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Compound of Interest

Compound Name: 2,2-Dimethyltetrahydrofuran

CAS No.: 1003-17-4

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core spectroscopic data for **2,2-Dimethyltetrahydrofuran** (also known as 2,2-dimethyloxolane). The information presented is intended to support research, analysis, and quality control in scientific and drug development settings. This document summarizes key quantitative data in structured tables, details experimental protocols, and provides visualizations to clarify analytical workflows.

Introduction

2,2-Dimethyltetrahydrofuran is a heterocyclic organic compound with the chemical formula $C_6H_{12}O$. It is a saturated ether with a five-membered ring structure containing one oxygen atom. The two methyl groups are both attached to the carbon atom adjacent to the oxygen, at position 2. Understanding its spectroscopic properties is crucial for its identification, characterization, and the analysis of its purity. This guide covers its infrared (IR) spectroscopy, nuclear magnetic resonance (NMR) spectroscopy, and mass spectrometry (MS) data.

Spectroscopic Data

The following sections present the available spectroscopic data for **2,2-Dimethyltetrahydrofuran** in a structured format for ease of reference and comparison.

Infrared (IR) Spectroscopy

Infrared spectroscopy of **2,2-Dimethyltetrahydrofuran** reveals characteristic vibrational modes of its functional groups. The primary absorption bands are associated with C-H and C-O stretching and bending vibrations.

Wavenumber (cm ⁻¹)	Vibrational Mode Assignment
~2970 - 2850	C-H stretching (from methyl and methylene groups)
~1465	C-H bending (methylene)
~1380 & ~1365	C-H bending (gem-dimethyl)
~1140 - 1070	C-O-C stretching (asymmetric)

Note: The data presented is based on typical values for ethers and substituted alkanes and should be used as a reference.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental ¹H and ¹³C NMR data for **2,2-Dimethyltetrahydrofuran** are not readily available in publicly accessible databases. However, predicted chemical shifts can be estimated based on the molecular structure and typical values for similar chemical environments.

¹H NMR (Predicted)

The proton NMR spectrum is expected to show three distinct signals corresponding to the methyl protons and the two non-equivalent methylene groups in the tetrahydrofuran ring.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~1.2	Singlet	6H	-C(CH ₃) ₂
~1.8	Multiplet	2H	-CH ₂ - at C4
~3.7	Triplet	2H	-CH ₂ - at C5
~1.6	Multiplet	2H	-CH ₂ - at C3

¹³C NMR (Predicted)

The carbon NMR spectrum is expected to display four signals, one for each unique carbon environment in the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment
~25	-C(CH ₃) ₂
~40	-CH ₂ - at C4
~65	-CH ₂ - at C5
~75	-C(CH ₃) ₂
~28	-CH ₂ - at C3

Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum of **2,2-Dimethyltetrahydrofuran** shows fragmentation patterns characteristic of cyclic ethers and branched alkanes. The molecular ion peak may be weak or absent, with the base peak often resulting from a stable fragment.

m/z	Relative Intensity	Proposed Fragment
100	Low	$[M]^+$ (Molecular Ion)
85	High	$[M - CH_3]^+$
58	Moderate	Fragmentation product, e.g., $[C_3H_6O]^+$
43	High	$[C_3H_7]^+$ or $[CH_3CO]^+$ (rearrangement)
41	Moderate	$[C_3H_5]^+$

Note: The fragmentation pattern and relative intensities can vary depending on the experimental conditions.

Experimental Protocols

Detailed methodologies are essential for the reproducible acquisition of high-quality spectroscopic data. The following are generalized protocols for the key experiments cited.

Infrared (IR) Spectroscopy Protocol

- **Sample Preparation:** As **2,2-Dimethyltetrahydrofuran** is a liquid at room temperature, the simplest method is to acquire the spectrum of the neat liquid. A drop of the sample is placed between two salt plates (e.g., NaCl or KBr) to form a thin film.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:**
 - A background spectrum of the empty sample compartment is first recorded.
 - The prepared sample is then placed in the spectrometer's beam path.
 - The spectrum is typically recorded from 4000 cm^{-1} to 400 cm^{-1} .
 - Multiple scans (e.g., 16 or 32) are averaged to improve the signal-to-noise ratio.

- Data Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final infrared spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

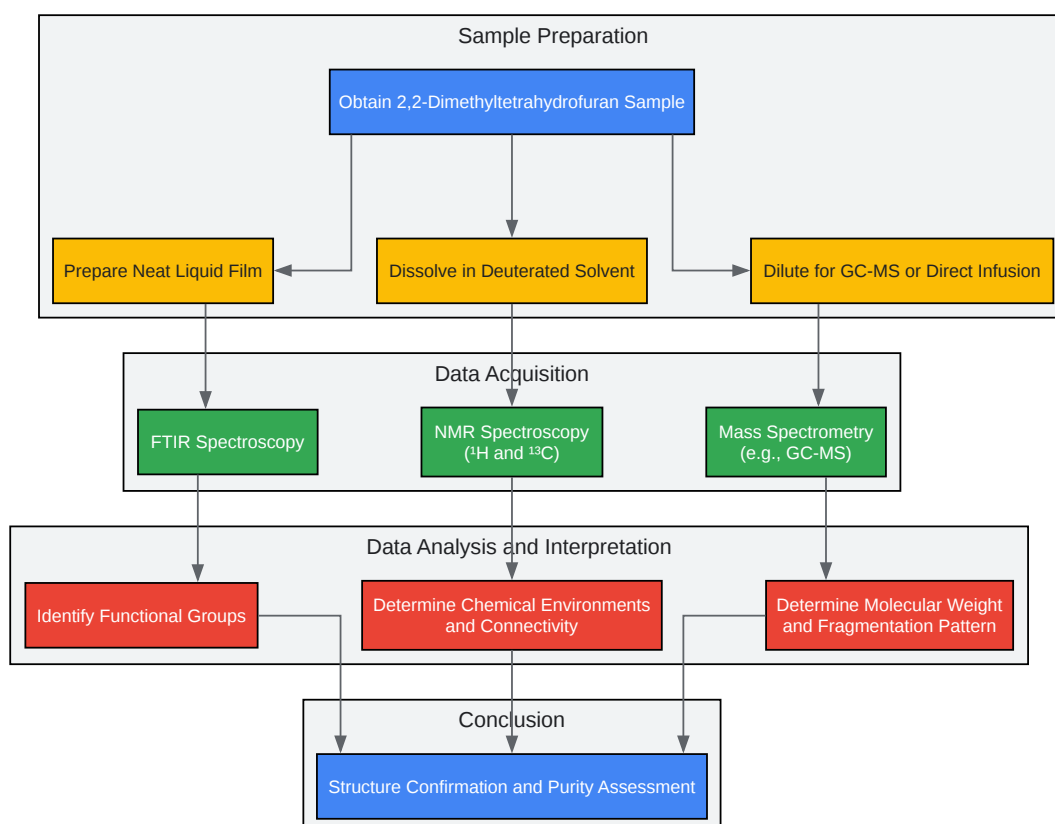
- Sample Preparation:
 - Approximately 5-10 mg of **2,2-Dimethyltetrahydrofuran** is dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, acetone-d₆, or DMSO-d₆).
 - A small amount of an internal standard, such as tetramethylsilane (TMS), may be added for chemical shift referencing ($\delta = 0.00$ ppm).
 - The solution is transferred to a 5 mm NMR tube.
- Instrumentation: A high-field NMR spectrometer (e.g., 300, 400, or 500 MHz for ¹H) is used.
- Data Acquisition:
 - The NMR tube is placed in the spectrometer's probe.
 - The magnetic field is "locked" onto the deuterium signal of the solvent and "shimmed" to optimize its homogeneity.
 - For ¹H NMR, a standard pulse sequence is used to acquire the free induction decay (FID).
 - For ¹³C NMR, a proton-decoupled pulse sequence is typically used to simplify the spectrum and enhance the signal-to-noise ratio.
- Data Processing:
 - The FID is subjected to a Fourier transform to convert the time-domain data into a frequency-domain spectrum.
 - The spectrum is phased and the baseline is corrected.
 - The chemical shifts are referenced to the internal standard.

Mass Spectrometry (MS) Protocol

- **Sample Introduction:** For a volatile liquid like **2,2-Dimethyltetrahydrofuran**, the sample is typically introduced into the mass spectrometer via a gas chromatography (GC-MS) system or a direct injection port. In GC-MS, the compound is first separated from other components on a GC column before entering the mass spectrometer.
- **Ionization:** Electron Ionization (EI) is a common method. The sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing them to ionize and fragment.
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole, time-of-flight, or magnetic sector analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and their abundance is recorded.
- **Data Processing:** A mass spectrum is generated, which is a plot of ion abundance versus m/z ratio. The fragmentation pattern is then analyzed to determine the structure of the molecule.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of a chemical compound like **2,2-Dimethyltetrahydrofuran**.



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Caption: Workflow for the spectroscopic analysis of **2,2-Dimethyltetrahydrofuran**.

- To cite this document: BenchChem. [Spectroscopic Data for 2,2-Dimethyltetrahydrofuran: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b086795/docs#spectroscopic-data-for-2-2-dimethyltetrahydrofuran-a-technical-guide>]

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